

Navigating the Safe Handling of CXCR7 Modulator 2: A Comprehensive Guide

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Compound of Interest

Compound Name: CXCR7 modulator 2

Cat. No.: B2682537

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For researchers and drug development professionals, ensuring laboratory safety is paramount, especially when working with novel compounds like **CXCR7 modulator 2**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment. By offering procedural, step-by-step guidance, this document aims to be the preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Understanding the Compound: Physicochemical and In Vivo Data

While a comprehensive Safety Data Sheet (SDS) for **CXCR7 modulator 2** is not publicly available, information from its supplier, MedChemExpress, provides some key data points. **CXCR7 modulator 2** is a modulator of the C-X-C Chemokine Receptor Type 7 with a K_i of 13 nM.[1] The compound has a purity of 98.71%.[1]

The following table summarizes available quantitative data for **CXCR7 modulator 2** (HY-112154). It is critical to note that this information is not exhaustive and should be supplemented with a compound-specific risk assessment before any handling occurs.

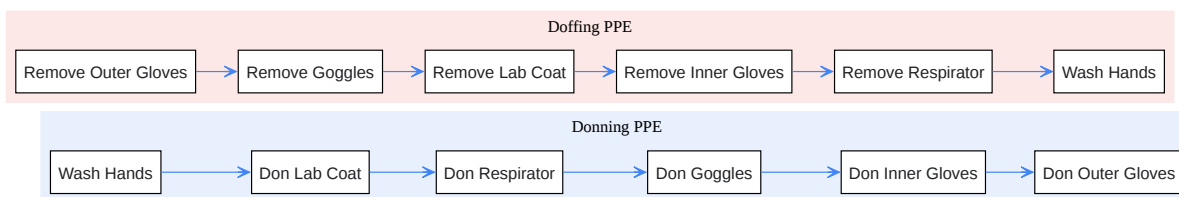
Property	Value	Notes
Purity	98.71%	As provided by the supplier.[1]
Binding Affinity (K _i)	13 nM	For C-X-C Chemokine Receptor Type 7 (CXCR7).[1]
Maximal Plasma Concentration (C _{max})	682 ng/mL	In vivo data in mice.[1]
Time to Maximal Plasma Concentration (T _{max})	0.25 h	In vivo data in mice.
Area Under the Curve (AUC)	740 ng/mL/h	In vivo data in mice.
Appearance	Solid Powder (Assumed)	Based on typical form of small molecule modulators.
Solubility	Good aqueous solubility	
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	

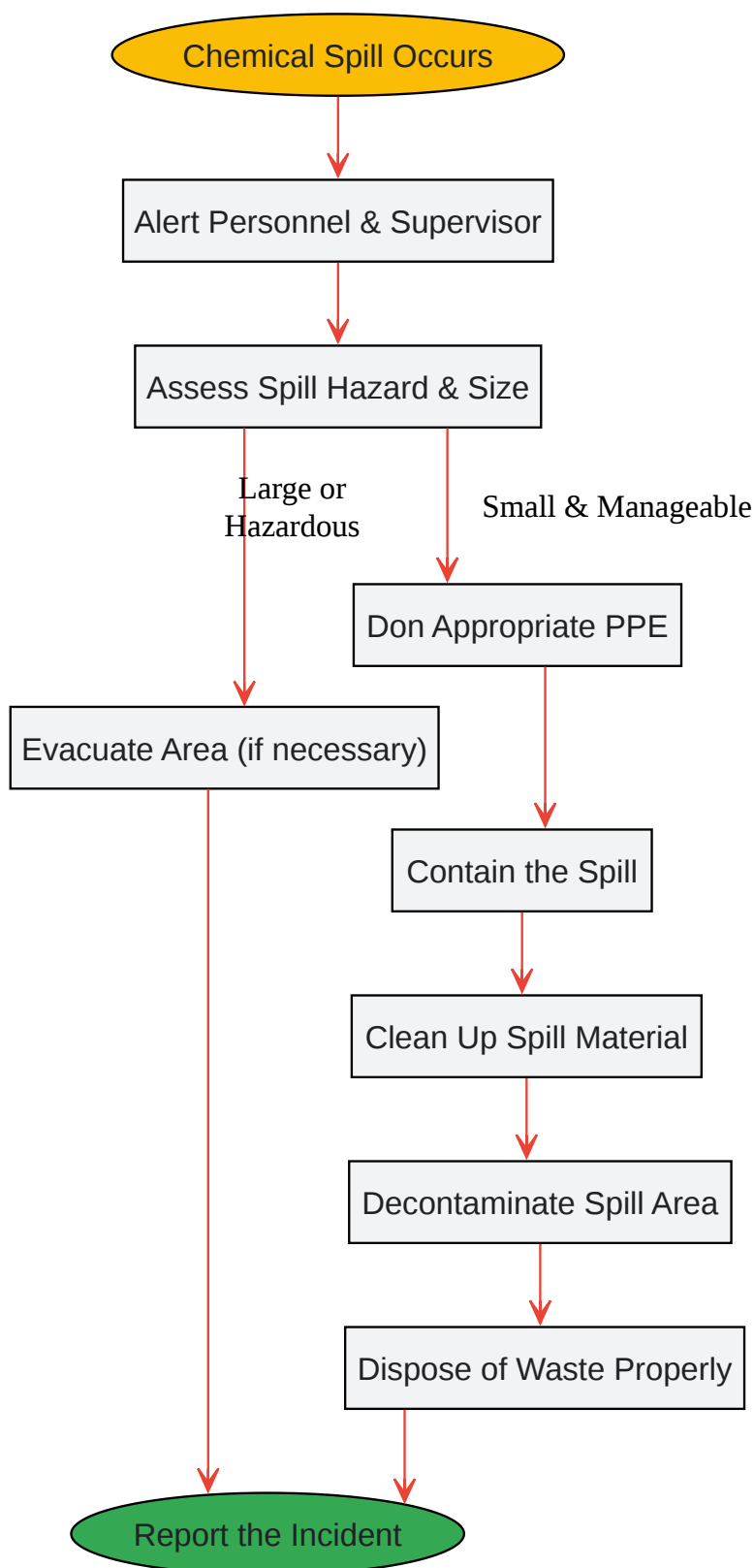
Personal Protective Equipment (PPE): Your First Line of Defense

A comprehensive personal protective equipment (PPE) strategy is crucial when handling potent, biologically active compounds like **CXCR7 modulator 2**. The following table outlines the recommended PPE.

PPE Category	Item	Specifications and Recommendations
Respiratory Protection	N95 or higher-rated respirator	Recommended for weighing and handling of the solid compound to prevent inhalation of fine particles.
Hand Protection	Double Nitrile Gloves	Wear two pairs of nitrile gloves. The outer pair should be changed immediately upon contamination.
Eye Protection	Chemical Splash Goggles	Must be worn at all times in the laboratory to protect against splashes.
Body Protection	Laboratory Coat	A dedicated lab coat should be worn over personal clothing.
Foot Protection	Closed-toe shoes	Standard laboratory practice to protect against spills.

Below is a diagram illustrating the standard procedure for donning and doffing PPE to minimize contamination.





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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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